

# Application Notes and Protocols: Sodium Hydroxide as a Catalyst in Organic Synthesis

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## Compound of Interest

Compound Name: *hydroxide*

Cat. No.: *B1172382*

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Sodium **hydroxide** (NaOH), a readily available and inexpensive inorganic base, serves as a versatile catalyst in a multitude of organic synthesis reactions. Its utility spans from classic named reactions to modern synthetic methodologies, making it an indispensable tool in the organic chemist's arsenal. These application notes provide an overview of the use of NaOH as a catalyst in key organic transformations, complete with detailed experimental protocols and quantitative data to facilitate reproducibility and adaptation in research and development settings.

## Aldol Condensation: The Claisen-Schmidt Reaction

The Claisen-Schmidt condensation, a type of crossed aldol condensation, involves the reaction of an aldehyde or ketone with an aromatic carbonyl compound that lacks an  $\alpha$ -hydrogen in the presence of a base, such as sodium **hydroxide**.<sup>[1][2][3]</sup> This reaction is a powerful method for forming carbon-carbon bonds and synthesizing  $\alpha,\beta$ -unsaturated ketones, which are valuable intermediates in the synthesis of various pharmaceuticals and heterocyclic compounds.<sup>[4]</sup>

Reactants	Catalyst (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Cyclohexanone, Benzaldehyde	20	None (Solvent-free)	Room Temp	5 min	98	[5]
Acetone, Benzaldehyde	20	None (Solvent-free)	Room Temp	5 min	98	[5]
Acetophenone, Propionaldehyde	1.5 eq	Ethanol/Water	Ice bath to RT	Not Specified	Not Specified	[4]
Benzaldehyde, Acetone	Not Specified	95% Ethanol	Room Temp	20 min	Not Specified	[2]
Benzaldehyde, o-hydroxyacetophenone	Not Specified	Aqueous (with surfactant)	30	24	92	[6]

This protocol describes the synthesis of dibenzalacetone from benzaldehyde and acetone using sodium **hydroxide** as a catalyst.

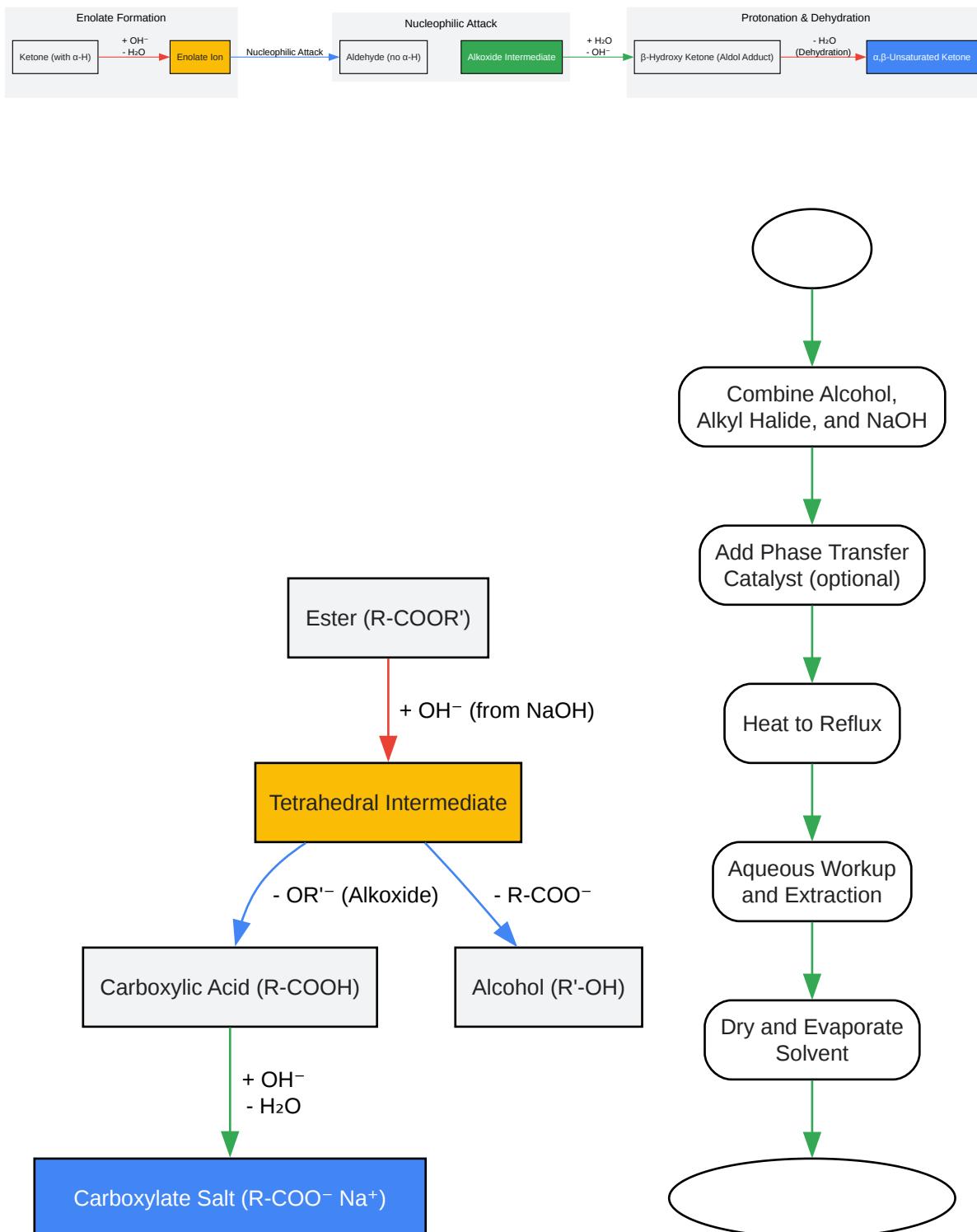
#### Materials:

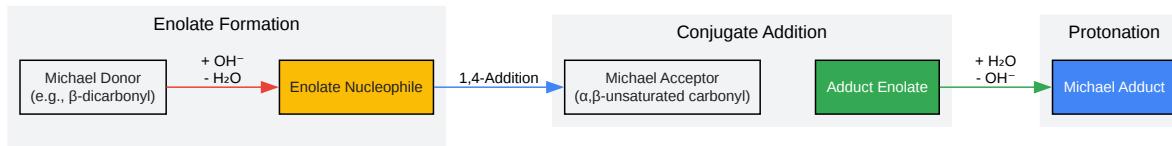
- Benzaldehyde
- Acetone
- Sodium **Hydroxide** (NaOH)
- Ethanol (95%)

- 5 mL conical vial
- Spin vane
- Syringe

**Procedure:**

- To a 5 mL conical vial equipped with a spin vane, add 0.240 mL of benzaldehyde and 0.090 mL of acetone.
- Add 2.5 mL of a 1.4 M solution of NaOH in ethanol/water to the vial.
- Stir the reaction mixture at room temperature for 30 minutes. The vial should be left uncovered.
- Observe the formation of a yellow precipitate as the reaction progresses.
- If a solid has formed, isolate the product by filtration. If an oil forms, cool the mixture in an ice bath and stir vigorously with a spatula until a solid is formed, then filter.
- The crude product can be purified by recrystallization from ethanol.





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